

An In-depth Technical Guide to Ethyl 4-chlorocinnamate

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Compound of Interest

Compound Name: Ethyl 4-chlorocinnamate

Cat. No.: B1588476

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **Ethyl 4-chlorocinnamate**, a significant compound in synthetic chemistry. It serves as a crucial intermediate in the production of pharmaceuticals and agrochemicals and finds application in the fragrance industry.^[1] This document details its chemical and physical characteristics, safety information, and established experimental protocols for its synthesis.

Chemical Identity and Physical Properties

Ethyl 4-chlorocinnamate, systematically named ethyl (2E)-3-(4-chlorophenyl)prop-2-enoate, is an ester derivative of 4-chlorocinnamic acid.^{[2][3]} The (E)-isomer is the most commonly encountered form. The compound is identified by two primary CAS Numbers: 24393-52-0, which is most frequently cited, and 6048-06-2.^{[1][2][3][4][5][6]}

The fundamental chemical identifiers for **Ethyl 4-chlorocinnamate** are summarized below.

Identifier	Value	Reference(s)
IUPAC Name	ethyl (E)-3-(4-chlorophenyl)prop-2-enoate	[2]
Molecular Formula	C ₁₁ H ₁₁ ClO ₂	[1][4][6]
Molecular Weight	210.66 g/mol	[3][4][5]
Primary CAS Number	24393-52-0	[2][3][4][6]
Alternate CAS Number	6048-06-2	[1][5]

The physical properties of **Ethyl 4-chlorocinnamate** have been reported across various sources. It is important to note that discrepancies exist in the literature for values such as boiling point and density, which may be attributable to different experimental conditions or the presence of isomers.

Property	Value	Reference(s)
Melting Point	49-51 °C	[3]
Boiling Point	136-137 °C @ 0.8 Torr	[3]
307.9 °C @ 760 mmHg	[4]	
Density	1.177 ± 0.06 g/cm ³ (Predicted)	[3]
1.178 g/cm ³	[4]	
Flash Point	151.9 °C	[4]
Refractive Index	1.562	[4]
LogP	2.916	[5]
Vapor Pressure	0.000703 mmHg @ 25°C	[4]

Safety and Handling

Ethyl 4-chlorocinnamate is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[2]

Precautionary Measures:

- **Handling:** Use in a well-ventilated area. Avoid breathing dust, fumes, or vapors. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[2\]](#)[\[7\]](#)
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- **First Aid:** In case of contact, flush the affected area with copious amounts of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.[\[2\]](#)

Hazardous decomposition products upon combustion include carbon oxides and hydrogen chloride gas.[\[2\]](#)[\[7\]](#)

Experimental Protocols: Synthesis

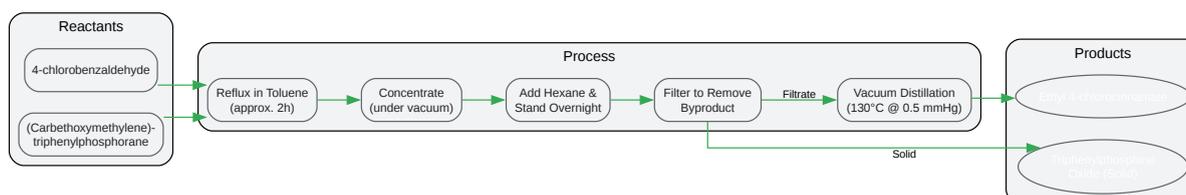
The synthesis of **Ethyl 4-chlorocinnamate** is most commonly achieved via the Wittig reaction. An alternative conceptual pathway involves the synthesis of its parent acid, 4-chlorocinnamic acid, through the Perkin reaction, followed by esterification.

The Wittig reaction provides a reliable method for forming the carbon-carbon double bond in **Ethyl 4-chlorocinnamate** from an aldehyde and a phosphonium ylide.[\[8\]](#)[\[9\]](#)[\[10\]](#) This reaction is known for its high efficiency and stereoselectivity, typically favoring the formation of the (E)-alkene with stabilized ylides.[\[8\]](#)[\[11\]](#)

Methodology:

- **Reaction Setup:** A solution of 4-chlorobenzaldehyde (1.0 equivalent) and (carbethoxymethylene)triphenylphosphorane (1.05 equivalents) is prepared in a suitable solvent, such as toluene.
- **Reaction Execution:** The mixture is refluxed for approximately 2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - The reaction mixture is cooled to room temperature.

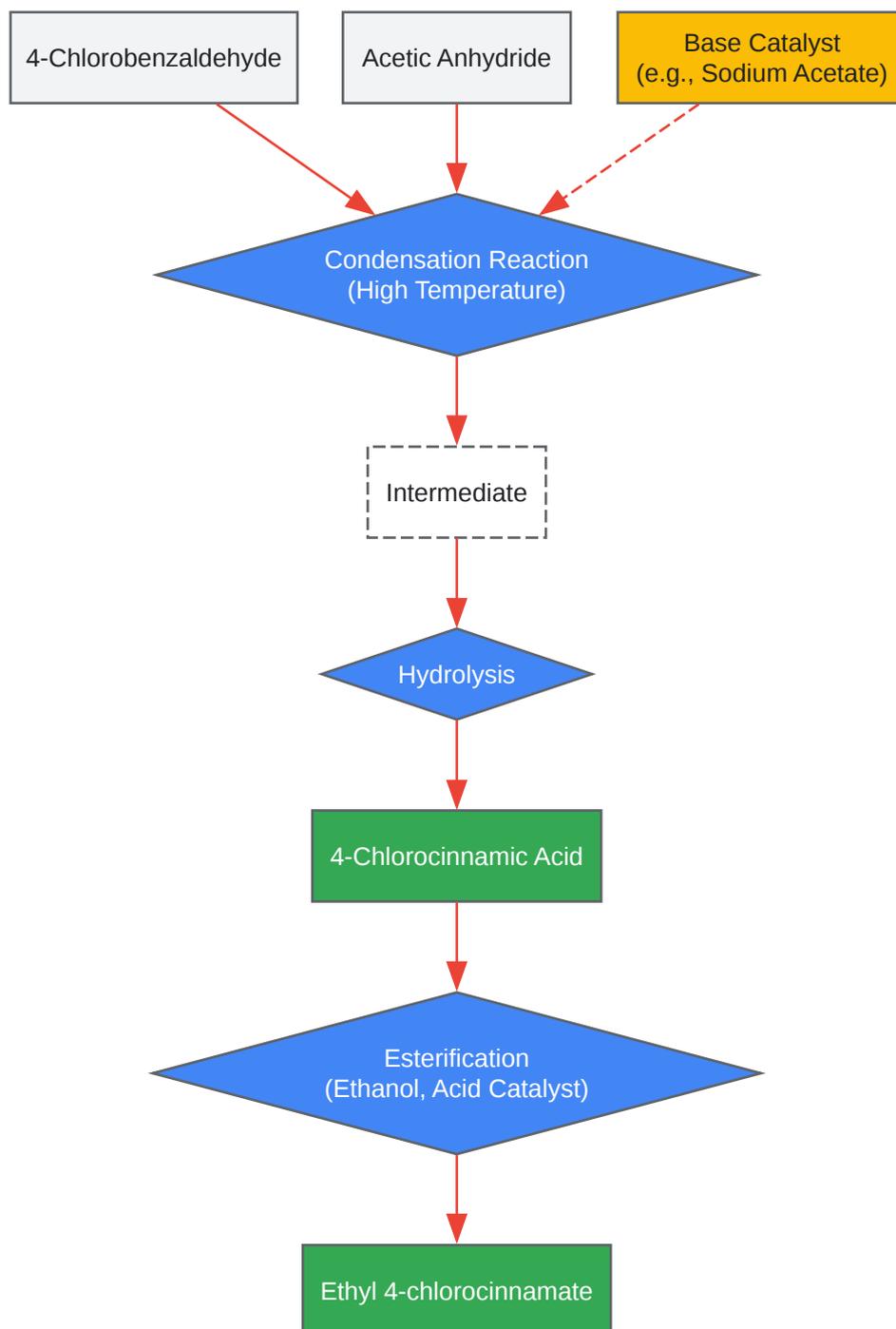
- The solvent is concentrated under reduced pressure.
- Hexane is added to precipitate the triphenylphosphine oxide byproduct.
- The mixture is allowed to stand, typically overnight, to ensure complete precipitation.
- Isolation and Purification:
 - The solid triphenylphosphine oxide is removed by filtration.
 - The filtrate, containing the crude product, is concentrated by evaporation.
 - The crude product is purified by vacuum distillation, collecting the fraction that boils at approximately 130°C at 0.5 mm Hg.



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Workflow for the Wittig Synthesis of **Ethyl 4-chlorocinnamate**.

The Perkin reaction is a classic method for synthesizing α,β -unsaturated aromatic acids.[12][13][14] It involves the condensation of an aromatic aldehyde (4-chlorobenzaldehyde) with an acid anhydride (acetic anhydride) in the presence of a weak base, typically the sodium salt of the corresponding acid (sodium acetate).[15][16] The resulting 4-chlorocinnamic acid can then be esterified to yield the target compound.



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Conceptual pathway for the synthesis of **Ethyl 4-chlorocinnamate** via the Perkin reaction.

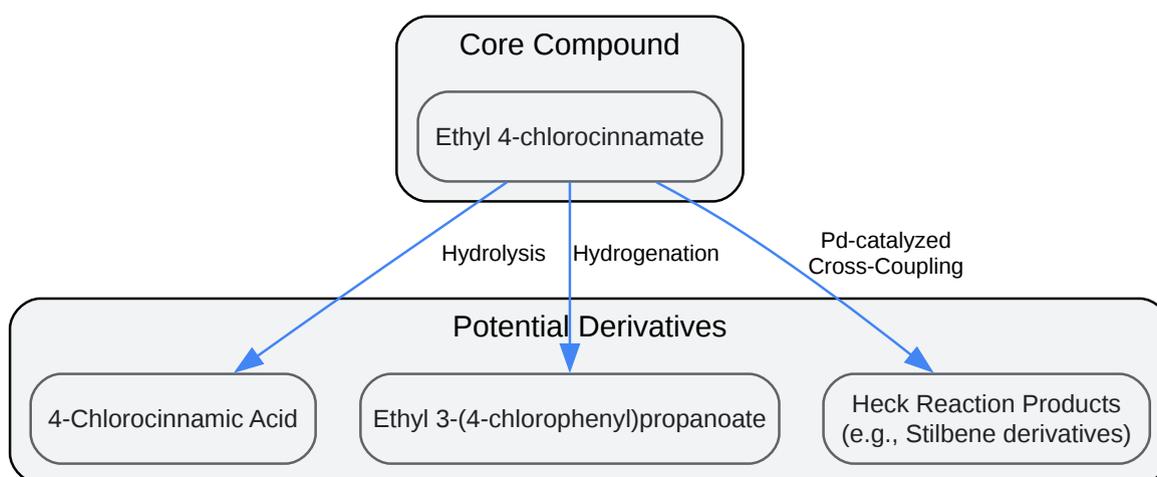
Applications and Reactivity

Ethyl 4-chlorocinnamate serves as a versatile building block in organic synthesis. Its reactivity is centered around the ester functionality and the carbon-carbon double bond,

allowing for a variety of chemical transformations.

- Ester Hydrolysis/Transesterification: The ethyl ester can be hydrolyzed to the parent carboxylic acid or transesterified with other alcohols.
- Double Bond Reduction: The alkene can be hydrogenated to yield the corresponding saturated propanoate derivative.
- Heck Reaction: As an activated alkene, it can participate in palladium-catalyzed cross-coupling reactions like the Mizoroki-Heck reaction.[4]

These reactions make it a valuable precursor for synthesizing more complex molecules with potential applications in medicinal chemistry and materials science.[1]



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Key chemical transformations of **Ethyl 4-chlorocinnamate**.

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